

An In-depth Technical Guide on Ethyl 2-bromopropionate: IUPAC Nomenclature and Synonyms

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Compound of Interest

Compound Name: *Ethyl 2-bromopropionate*

Cat. No.: *B041157*

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This guide provides a focused overview of the nomenclature for **Ethyl 2-bromopropionate**, a key reagent in organic synthesis.

IUPAC Name

The systematic name for **Ethyl 2-bromopropionate**, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is ethyl 2-bromopropanoate^{[1][2][3][4]}.

Synonyms

Ethyl 2-bromopropanoate is known by a variety of synonyms in literature and commercial listings. The following table summarizes these alternative names for easy reference.

Synonym

(.+-.)-Ethyl α -bromopropionate[5]

2-Bromopropanoic acid ethyl ester[1][5]

2-Bromopropionic acid ethyl ester[1][6]

DL-Ethyl 2-bromopropionate[4]

Ethyl 2-bromopropionate[1][5]

Ethyl alpha-bromopropanoate[5]

Ethyl alpha-bromopropionate[1]

Ethyl bromopropionate[5]

Ethyl dl-2-bromopropionate[1][5]

Propanoic acid, 2-bromo-, ethyl ester[1][5]

α -Bromopropionic acid ethyl ester[1]

Ethyl (2R)-2-bromopropanoate[2][5]

Ethyl (R)-2-bromopropanoate[2]

(+)-Ethyl 2-bromopropionate[2]

(+)-Ethyl alpha-bromopropionate[2]

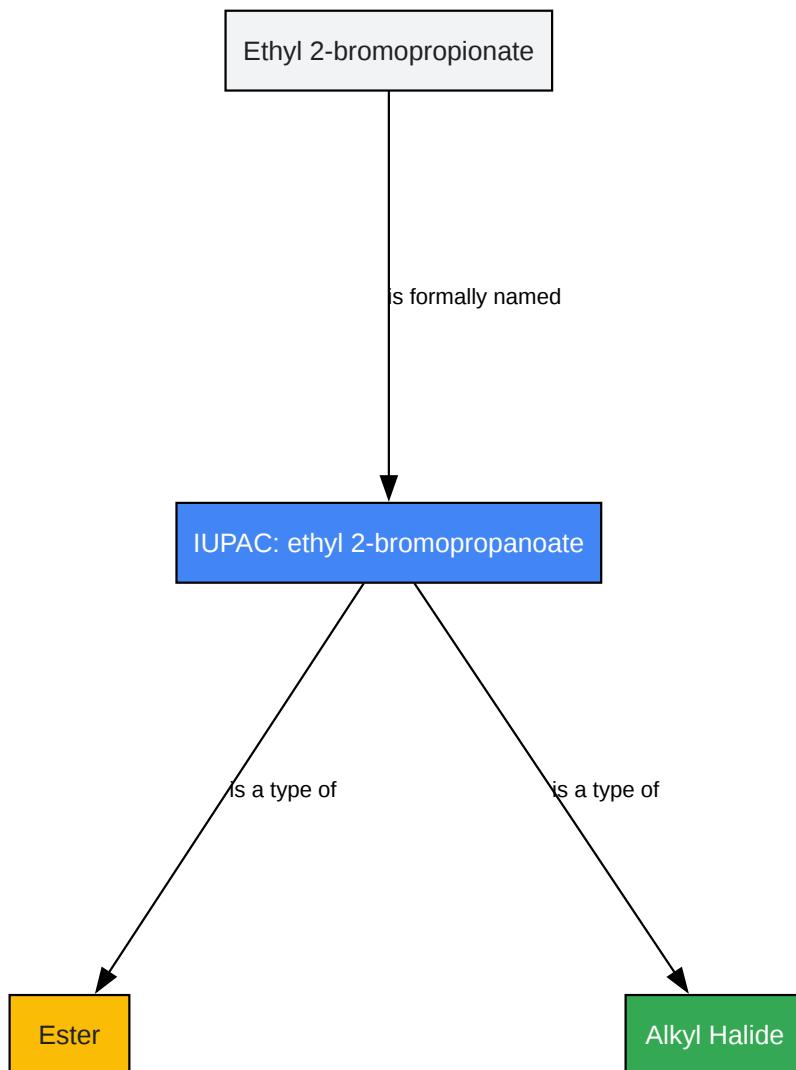
Ethyl 2-bromopropionate-d3

2-Bromopropionic Acid Ethyl Ester-d3[7]

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name, its IUPAC-sanctioned name, and the broader category of chemical compounds to which it belongs.

Chemical Classification of Ethyl 2-bromopropionate

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Relationship between common name, IUPAC name, and chemical classes.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Ethyl 2-bromopropionate: IUPAC Nomenclature and Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041157#ethyl-2-bromopropionate-synonyms-and-iupac-name>]

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